

# N-Methyl-3-pentanamine: A Technical Overview of Its Properties and Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Methyl-3-pentanamine*

Cat. No.: *B3042173*

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This technical guide provides a comprehensive overview of **N-Methyl-3-pentanamine**, a secondary aliphatic amine. The document is intended for researchers, scientists, and professionals in drug development, offering insights into its chemical properties and plausible synthetic routes. While a detailed historical record of its initial discovery and synthesis is not readily available in prominent scientific literature, this guide outlines the fundamental characteristics of the compound and provides a detailed, generalized experimental protocol for its preparation.

## Chemical and Physical Properties

**N-Methyl-3-pentanamine**, with the chemical formula  $C_6H_{15}N$ , is also known by its IUPAC name, N-methylpentan-3-amine. It is a secondary amine where a methyl group and a pentan-3-yl group are attached to a nitrogen atom. The following table summarizes its key computed chemical and physical properties.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>15</sub> N	PubChem
Molecular Weight	101.19 g/mol	PubChem
IUPAC Name	N-methylpentan-3-amine	PubChem
CAS Number	52317-98-3	PubChem
XLogP3	1.7	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	1	PubChem
Rotatable Bond Count	2	PubChem
Exact Mass	101.120449483 g/mol	PubChem
Appearance	Reported as a yellow liquid	RLavie

## Historical Context and Discovery

The specific historical details regarding the first synthesis and discovery of **N-Methyl-3-pentanamine** are not well-documented in readily accessible scientific literature. General methods for the synthesis of secondary amines, such as the alkylation of primary amines and reductive amination of ketones, were developed throughout the 20th century. It is likely that **N-Methyl-3-pentanamine** was first synthesized as part of broader investigations into aliphatic amines or as an intermediate in the synthesis of other compounds. However, a seminal discovery paper or a specific date of discovery could not be identified in the reviewed literature.

## Synthesis of N-Methyl-3-pentanamine

A common and efficient method for the synthesis of **N-Methyl-3-pentanamine** is the reductive amination of 3-pentanone with methylamine. This reaction proceeds in two main steps: the formation of an intermediate imine followed by its reduction to the final amine product.

## Experimental Protocol: Reductive Amination of 3-Pentanone

This protocol describes a general procedure for the synthesis of **N-Methyl-3-pentanamine** via reductive amination.

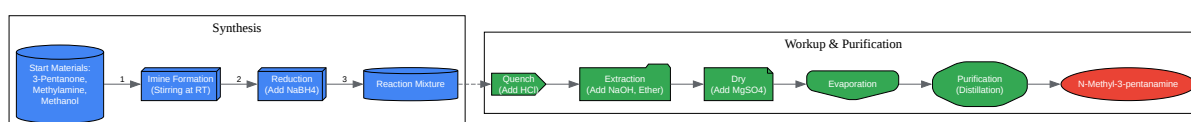
Materials:

- 3-Pentanone
- Methylamine (solution in a suitable solvent, e.g., methanol or THF)
- Sodium borohydride ( $\text{NaBH}_4$ ) or sodium triacetoxyborohydride ( $\text{NaBH}(\text{OAc})_3$ )
- Methanol (or another suitable solvent)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Diethyl ether or other suitable extraction solvent
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Magnetic stirrer
- Condenser (if heating is required)
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dissolve 3-pentanone in methanol.

- **Imine Formation:** To the stirred solution, add a solution of methylamine. The mixture is typically stirred at room temperature for a period of 1 to 24 hours to allow for the formation of the intermediate imine. The progress of the reaction can be monitored by techniques such as TLC or GC-MS.
- **Reduction:** Once imine formation is complete or has reached equilibrium, the reducing agent (e.g., sodium borohydride) is added portion-wise to the reaction mixture. The temperature should be controlled, often by using an ice bath, as the reduction can be exothermic.
- **Quenching and Workup:** After the reduction is complete, the reaction is quenched by the slow addition of water or dilute hydrochloric acid to destroy any excess reducing agent.
- **Extraction:** The pH of the solution is adjusted with a base (e.g., sodium hydroxide) to deprotonate the amine salt and facilitate its extraction into an organic solvent. The product is then extracted with a suitable organic solvent like diethyl ether. The organic layers are combined.
- **Drying and Evaporation:** The combined organic extracts are dried over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$ ), filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by distillation to obtain pure **N-Methyl-3-pentanamine**.



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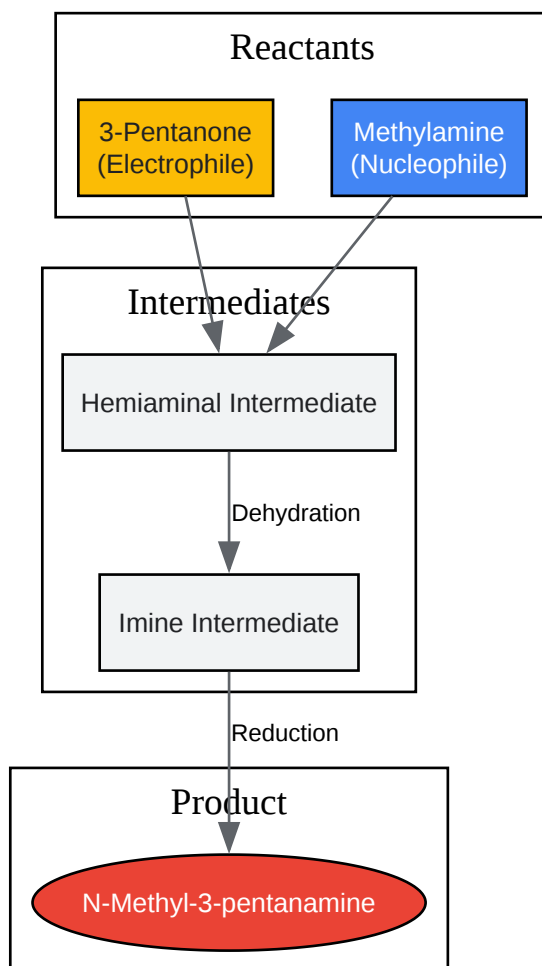
Caption: Experimental workflow for the synthesis of **N-Methyl-3-pentanamine**.

## Signaling Pathways and Biological Activity

There is no significant information available in the public domain regarding the biological activity or interaction of **N-Methyl-3-pentanamine** with specific signaling pathways. Its structural similarity to other simple aliphatic amines suggests it may have general properties associated with this class of compounds, but specific pharmacological or biological studies appear to be lacking.

## Logical Relationships in Synthesis

The synthesis of **N-Methyl-3-pentanamine** via reductive amination involves a clear logical progression of chemical transformations. The initial step is the nucleophilic attack of the primary amine (methylamine) on the carbonyl carbon of the ketone (3-pentanone). This is followed by dehydration to form an imine, which is then reduced to the final secondary amine product.



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Caption: Logical relationship of reactants and intermediates in the synthesis.

## Conclusion

**N-Methyl-3-pentanamine** is a simple secondary aliphatic amine with well-defined chemical and physical properties. While its specific discovery and historical timeline are not prominently documented, its synthesis can be reliably achieved through established methods such as the reductive amination of 3-pentanone. Further research would be required to explore any potential biological activity or applications of this compound. This guide provides a foundational understanding for researchers and professionals interested in **N-Methyl-3-pentanamine**.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)